

# Physical and chemical properties of 2,7-dimethylindene

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## Compound of Interest

Compound Name: 1H-Indene, 2,7-dimethyl-

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An In-Depth Technical Guide to the Physical and Chemical Properties of Dimethylindene Isomers for Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of dimethylindene isomers, with a primary focus on the more extensively documented 4,7-dimethyl-1H-indene due to the limited availability of data for 2,7-dimethylindene. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this class of compounds. The guide includes a summary of physical and chemical properties, experimental protocols for synthesis, and visualizations of the synthetic workflow.

## Core Compound: 4,7-Dimethyl-1H-indene

4,7-Dimethyl-1H-indene is an aromatic hydrocarbon with a bicyclic structure, consisting of a benzene ring fused to a cyclopentene ring, with methyl groups attached at the 4th and 7th positions.<sup>[1]</sup> Its saturated analog is 4,7-dimethylindane.<sup>[2]</sup>

## Physical and Chemical Properties

The known physical and chemical properties of 4,7-dimethyl-1H-indene and its saturated analog, 4,7-dimethylindane, are summarized in the tables below for easy comparison.

Table 1: Physical Properties of 4,7-Dimethyl-1H-indene

Property	Value	Source
CAS Number	6974-97-6	[1]
Molecular Formula	C <sub>11</sub> H <sub>12</sub>	[1][3]
Molecular Weight	144.21 g/mol	[1]
Boiling Point	230°C	[4]
Density	0.998 g/cm <sup>3</sup>	[4]
Flash Point	87°C	[4]
Appearance	Colorless to light yellow liquid	[4]
Storage	Sealed in dry, Room Temperature	[4]

Table 2: Physical Properties of 4,7-Dimethylindane

Property	Value	Source
CAS Number	6682-71-9	
Molecular Formula	C <sub>11</sub> H <sub>14</sub>	[5]
Molecular Weight	146.23 g/mol	
Solubility	Insoluble in water; Soluble in non-polar solvents like hexane and toluene.	[2]

## Experimental Protocols

### Synthesis of 4,7-Dimethyl-1H-indene

A general procedure for the synthesis of 4,7-dimethyl-1H-indene involves the reaction of cyclopentadiene with 2,5-hexanedione.[4]

Materials:

- Sodium filaments
- Dry methanol
- Freshly distilled cyclopentadiene
- 2,5-hexanedione
- Water
- Dilute hydrochloric acid
- Petroleum ether
- Anhydrous magnesium sulfate
- Argon (for inert atmosphere)

Procedure:

- Under an argon atmosphere, press sodium filaments (426 mmol) into a three-necked flask.
- Slowly add approximately 100 mL of dry methanol until the sodium is completely dissolved.
- Add freshly distilled cyclopentadiene (260 mmol) and 2,5-hexanedione (170 mmol).
- Stir the reaction mixture for 24 hours. The formation of bubbles should be observed.
- After the reaction is complete, quench the reaction by adding 50 mL of water.
- Remove the methanol solvent via steam distillation.
- Neutralize the pH of the reaction solution with dilute hydrochloric acid.
- Extract the aqueous phase three times with 200 mL of petroleum ether.
- Combine the organic phases, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent by rotary evaporation to obtain a dark brown liquid.

- Purify the liquid by vacuum distillation, collecting the fraction at 76-80 °C and 4 mmHg pressure. The final product is a yellow oily liquid.[4]

## Spectroscopic Characterization

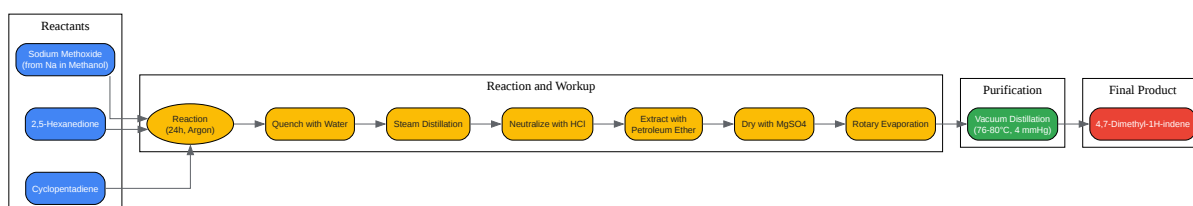
Databases indicate the availability of the following spectral information for 4,7-dimethyl-1H-indene:

- Mass Spectrometry (GC-MS): Available in the NIST Mass Spectrometry Data Center.[1][3]
- Infrared (IR) Spectra: Vapor phase IR spectra are available.[1]

Detailed spectral data should be accessed from the respective databases for research purposes.

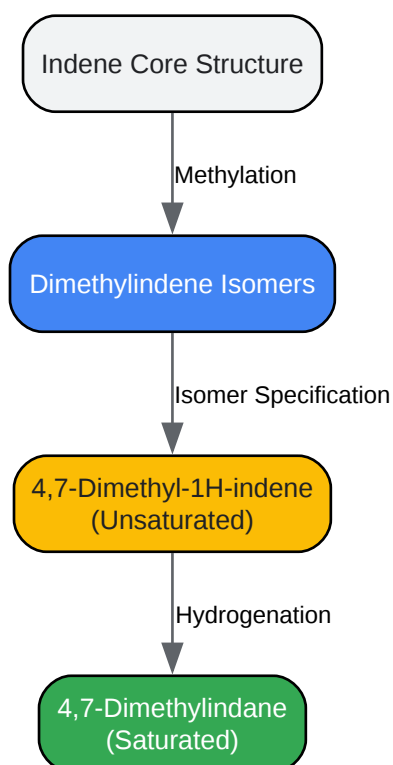
## Mandatory Visualizations

The following diagrams illustrate the synthesis workflow for 4,7-dimethyl-1H-indene.



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Synthesis workflow for 4,7-dimethyl-1H-indene.



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Structural relationship between indene and its derivatives.

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## References

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